

Application Notes: In Vitro Receptor Binding Assay for ATC0065

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Compound of Interest

Compound Name:	ATC0065
CAS No.:	510732-84-0
Cat. No.:	B1665809

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Audience: Researchers, scientists, and drug development professionals.

Introduction

ATC0065 is a potent and selective antagonist for the melanin-concentrating hormone receptor 1 (MCH1), a G-protein coupled receptor involved in the regulation of energy balance and mood.[1] It is an orally active, nonpeptide molecule that has demonstrated anxiolytic and antidepressant-like effects in preclinical studies.[1] **ATC0065** also exhibits affinity for serotonin receptors 5-HT1A and 5-HT2B.[1] Understanding the binding characteristics of **ATC0065** to its primary target, MCH1, is crucial for elucidating its mechanism of action and for the development of related therapeutic agents. This document provides a detailed protocol for a competitive in vitro radioligand binding assay to determine the binding affinity of **ATC0065** for the MCH1 receptor.

Mechanism of Action

ATC0065 acts as a competitive antagonist at the MCH1 receptor. This means it binds to the same site as the endogenous ligand, melanin-concentrating hormone (MCH), but does not

activate the receptor. By occupying the binding site, **ATC0065** blocks the downstream signaling cascade typically initiated by MCH binding. The MCH1 receptor is coupled to Gi/o proteins, and its activation normally leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. By preventing MCH from binding, **ATC0065** inhibits this signaling pathway.

Data Presentation

The binding affinity of **ATC0065** and its selectivity for the MCH1 receptor are typically determined by calculating the half-maximal inhibitory concentration (IC₅₀) and the equilibrium dissociation constant (K_i).

Table 1: Binding Affinity of **ATC0065** for MCH1, 5-HT1A, and 5-HT2B Receptors

Receptor	IC ₅₀ (nM)
MCH1	15.7[1]
5-HT1A	62.9[1]
5-HT2B	266[1]

Note: The IC₅₀ value represents the concentration of the competing ligand (**ATC0065**) that displaces 50% of the specific binding of a radioligand. A lower IC₅₀ value indicates a higher binding affinity.

Experimental Protocols

This protocol describes a competitive radioligand binding assay using cell membranes expressing the human MCH1 receptor and a suitable radioligand, such as [³H]-S36057.

Materials and Reagents

- Cell Membranes: Membranes prepared from a stable cell line overexpressing the human MCH1 receptor (e.g., CHO-K1 or HEK293 cells).
- Radioligand: [³H]-S36057 or another suitable MCH1 receptor antagonist radioligand.

- Competitor: **ATC0065**.
- Non-specific Binding Control: A high concentration of a non-radiolabeled MCH1 receptor antagonist (e.g., 10 μ M SNAP-7941).
- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 0.1 mM EDTA, pH 7.4.[2]
- Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4.
- 96-well Plates: Standard 96-well polypropylene plates.[2]
- Filter Plates: 96-well glass fiber filter plates (e.g., GF/C) pre-soaked in 0.3-0.5% polyethyleneimine (PEI).[2]
- Scintillation Cocktail: A suitable liquid scintillation cocktail for microplates.[2]
- Plate Shaker.
- Filtration Manifold.
- Microplate Scintillation Counter.

Experimental Procedure

- Preparation of Reagents:
 - Prepare a stock solution of **ATC0065** (e.g., 10 mM in DMSO).
 - Perform serial dilutions of **ATC0065** in assay buffer to create a range of concentrations for the competition curve (e.g., 10⁻¹¹ M to 10⁻⁵ M).
 - Dilute the radioligand in assay buffer to a final concentration typically at or below its K_d (e.g., 0.5-1.0 nM).
 - Thaw the MCH1 receptor-expressing cell membranes on ice and resuspend in assay buffer to a predetermined optimal protein concentration (e.g., 10-20 μ g protein per well).[2]
- Assay Setup (in a 96-well plate):

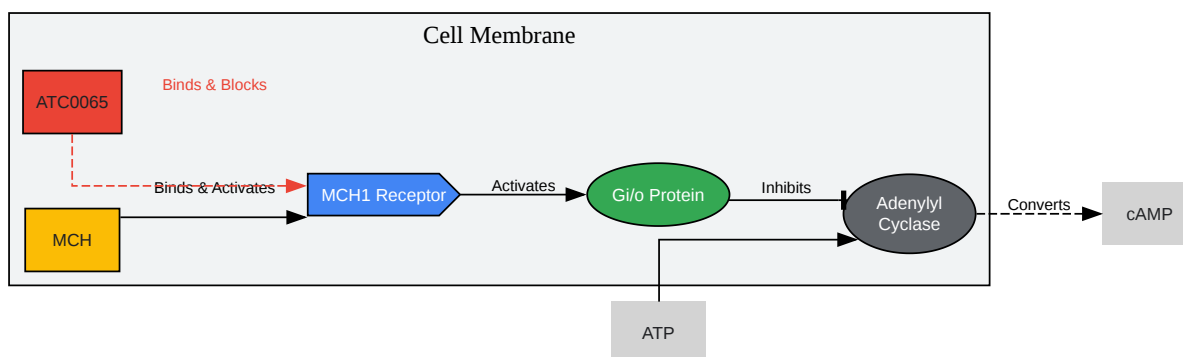
- Total Binding: Add 50 μ L of assay buffer, 50 μ L of radioligand solution, and 150 μ L of the membrane suspension.
- Non-specific Binding: Add 50 μ L of the non-specific binding control (e.g., 10 μ M SNAP-7941), 50 μ L of radioligand solution, and 150 μ L of the membrane suspension.
- Competitive Binding: Add 50 μ L of each **ATC0065** dilution, 50 μ L of radioligand solution, and 150 μ L of the membrane suspension.
- The final assay volume in each well is 250 μ L.[2]
- Incubation:
 - Incubate the plate at a controlled temperature (e.g., 25-30°C) for a sufficient time to reach equilibrium (e.g., 60-90 minutes) with gentle agitation.[2]
- Filtration:
 - Terminate the binding reaction by rapid filtration through the pre-soaked glass fiber filter plate using a vacuum filtration manifold.[2]
 - Quickly wash the filters 3-4 times with ice-cold wash buffer to remove unbound radioligand.
- Detection:
 - Dry the filter plate completely (e.g., at 50°C for 30-60 minutes).[2]
 - Add scintillation cocktail to each well.
 - Seal the plate and count the radioactivity in a microplate scintillation counter.

Data Analysis

- Calculate Specific Binding:
 - Specific Binding = Total Binding (cpm) - Non-specific Binding (cpm).
- Generate Competition Curve:

- Plot the percentage of specific binding against the logarithm of the **ATC0065** concentration.
- Determine IC50:
 - Use non-linear regression analysis (e.g., sigmoidal dose-response curve) to determine the IC50 value from the competition curve.
- Calculate Ki (optional):
 - The Ki value can be calculated from the IC50 using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its equilibrium dissociation constant.

Visualizations



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Caption: MCH1 Receptor Signaling Pathway and **ATC0065** Inhibition.



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Caption: Workflow for a Competitive Radioligand Binding Assay.

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References

- 1. ATC 0065 | CAS 510732-84-0 | ATC0065 | Tocris Bioscience [[toocris.com](https://www.tocris.com)]
- 2. [giffordbioscience.com](https://www.giffordbioscience.com) [[giffordbioscience.com](https://www.giffordbioscience.com)]
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